

Personal protective equipment for handling L-NIL hydrochloride

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Compound of Interest		
Compound Name:	L-NIL hydrochloride	
Cat. No.:	B116163	Get Quote

Essential Safety and Handling Guide for L-NIL Hydrochloride

For researchers, scientists, and drug development professionals, ensuring safe and effective handling of chemical compounds is paramount. This guide provides essential, immediate safety and logistical information for the use of **L-NIL hydrochloride**, a selective inhibitor of inducible nitric oxide synthase (iNOS).

Chemical and Physical Properties

L-NIL hydrochloride is a crystalline solid with the following key characteristics:



Property	Value
Synonym	N6-(1-iminoethyl)-L-lysine, dihydrochloride[1]
CAS Number	159190-45-1[1]
Molecular Formula	C8H17N3O2 • 2HCl[2]
Formula Weight	260.2 g/mol [2]
Purity	≥95%[2]
Storage	-20°C[3]
Stability	≥ 4 years[2]

Solubility Data

Proper dissolution is critical for experimental accuracy. The solubility of **L-NIL hydrochloride** in various solvents is detailed below. It is recommended to purge the solvent with an inert gas before dissolving the compound. Aqueous solutions are not recommended for storage for more than one day.[3]

Solvent	Solubility
Water	~50 mg/mL[2]
PBS (pH 7.2)	~30 mg/mL[2]
DMSO	~15 mg/mL[2]
DMF	~15 mg/mL[2]
Ethanol	~1 mg/mL[2]

Hazard Identification and Personal Protective Equipment (PPE)

L-NIL hydrochloride is classified with the following hazards:

• Skin Irritation (Category 2)[1]



- Serious Eye Irritation (Category 2A)[1]
- Specific Target Organ Toxicity Single Exposure (Category 3), Respiratory System[1]

The GHS pictogram associated with these hazards is the exclamation mark (GHS07).[1]

To mitigate these risks, the following personal protective equipment is mandatory:

PPE Category	Recommendation
Eye/Face Protection	Safety glasses with side-shields or goggles.
Skin Protection	Chemical-resistant gloves (e.g., nitrile rubber) and a lab coat.
Respiratory Protection	A NIOSH-approved respirator is recommended, especially when handling the powder outside of a ventilated enclosure.

General laboratory hygiene practices, such as washing hands before breaks and at the end of work, and keeping the compound away from food and drink, should always be followed.[1]

Operational Workflow for Handling L-NIL Hydrochloride

The following diagram outlines the standard procedure for safely handling **L-NIL hydrochloride** from receipt to disposal.



Operational Workflow for L-NIL Hydrochloride Preparation Receive and Log Compound Upon Arrival Store at -20°C Before Use Review Safety Data Sheet Prior to Handling Don Appropriate PPE Experimentation Weigh Compound in Ventilated Enclosure Dissolve in Appropriate Solvent Perform Experiment Cleanup and Disposal Decontaminate Work Area Dispose of Waste Doff and Dispose of PPE

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Wash Hands Thoroughly

Safe handling workflow for L-NIL hydrochloride.



First Aid Measures

In the event of exposure, follow these first aid guidelines:

Exposure Route	First Aid Procedure
After Inhalation	Move the person to fresh air. If breathing is difficult, give oxygen. If not breathing, give artificial respiration. Seek medical attention.
After Skin Contact	Immediately wash with plenty of soap and water for at least 15 minutes. Remove contaminated clothing. Seek medical attention if irritation persists.
After Eye Contact	Rinse cautiously with water for several minutes. Remove contact lenses, if present and easy to do. Continue rinsing for at least 15 minutes. Seek immediate medical attention.
After Ingestion	Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water. Seek medical attention.

Experimental Protocol: Inhibition of iNOS in Cell Culture

This protocol provides a general framework for assessing the inhibitory effect of **L-NIL hydrochloride** on iNOS activity in a cell-based assay.

Materials:

- L-NIL hydrochloride
- Appropriate cell line (e.g., RAW 264.7 macrophages)
- Cell culture medium and supplements
- Lipopolysaccharide (LPS) and Interferon-gamma (IFN-y) to induce iNOS expression



- · Griess Reagent for nitrite measurement
- Phosphate-buffered saline (PBS)

Procedure:

- Cell Seeding: Plate cells in a multi-well plate at a suitable density and allow them to adhere overnight.
- Compound Preparation: Prepare a stock solution of L-NIL hydrochloride in an appropriate solvent (e.g., water or DMSO). Further dilute the stock solution in cell culture medium to achieve the desired final concentrations.
- Treatment: Pre-treat the cells with various concentrations of L-NIL hydrochloride for a specified period (e.g., 1-2 hours).
- iNOS Induction: Stimulate the cells with LPS and IFN-y to induce the expression of iNOS.
- Incubation: Incubate the cells for a period sufficient for NO production (e.g., 24 hours).
- Nitrite Measurement: Collect the cell culture supernatant. Measure the concentration of nitrite, a stable product of NO, using the Griess Reagent according to the manufacturer's instructions.
- Data Analysis: Determine the IC50 value of L-NIL hydrochloride by plotting the percentage of iNOS inhibition against the log of the inhibitor concentration.

Disposal Plan

L-NIL hydrochloride is classified as Water Hazard Class 1, indicating it is slightly hazardous to water.[1] Do not allow the undiluted product or large quantities to reach groundwater, watercourses, or sewage systems.[1]

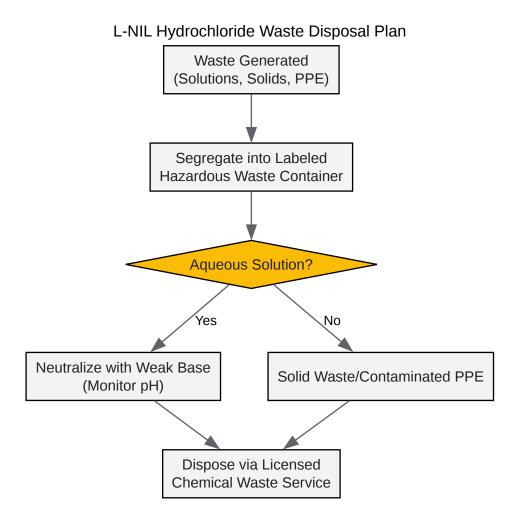
Waste Disposal Steps:

• Segregation: Collect all waste materials containing **L-NIL hydrochloride**, including unused solutions, contaminated labware (e.g., pipette tips, tubes), and PPE, in a designated and clearly labeled hazardous waste container.



- Neutralization (for aqueous solutions): For small quantities of aqueous solutions, consider neutralization. This should be done in a well-ventilated area. Slowly add a dilute solution of a weak base (e.g., sodium bicarbonate) while monitoring the pH. The goal is to bring the pH to a neutral range (6-8).
- Chemical Waste Disposal Service: The neutralized solution and other contaminated solid
 waste should be disposed of through a licensed chemical waste disposal service. Follow all
 local, state, and federal regulations for hazardous waste disposal.

The following diagram illustrates the decision-making process for the disposal of **L-NIL hydrochloride** waste.





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Disposal decision workflow for **L-NIL hydrochloride** waste.

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